

Essential Safety and Handling Guide for Brethaire (Terbutaline Sulfate)

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Compound of Interest

Compound Name: Brethaire

Cat. No.: B7804137

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This document provides critical safety and logistical information for the handling of **Brethaire**, the brand name for the active ingredient terbutaline sulfate.[1][2][3] Adherence to these protocols is essential for ensuring a safe laboratory environment and the integrity of your research.

Product Overview

- Active Ingredient: Terbutaline Sulfate
- Chemical Class: Beta-2 Adrenergic Agonist[2][4]
- Primary Use: Bronchodilator for the treatment of asthma, bronchitis, and emphysema.[1][2][5]
- Available Forms: Tablets, injectable solutions, and metered-dose inhalers.[1][2]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling terbutaline sulfate in a laboratory setting, particularly when there is a risk of generating dust, aerosols, or splashes.[6][7]

| PPE Category | Specification | Rationale |
|------------------------|--|--|
| Eye Protection | Tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH standards).[7] | Protects against eye irritation from dust or splashes.[6][8] |
| Hand Protection | Chemically resistant gloves (inspected prior to use).[6][7] | Prevents skin contact, which can cause irritation.[6][8] |
| Body Protection | Laboratory coat. For large spills, a full suit may be necessary.[6] | Protects against contamination of personal clothing. |
| Respiratory Protection | Use in a well-ventilated area. If dust or aerosols are generated, an approved/certified dust respirator is required.[6][9] | Prevents inhalation, which can be harmful.[6][8] |

Handling and Storage Protocols

Proper handling and storage are crucial to maintain the chemical's stability and prevent accidental exposure.

Handling:

- Avoid contact with skin and eyes.[7]
- Do not breathe dust or aerosols.[9]
- Handle in accordance with good industrial hygiene and safety practices.[9]
- Wash hands thoroughly after handling.[8][10]
- Use in a well-ventilated area or with local exhaust ventilation.[6][9]

Storage:

- Keep container tightly closed in a dry and well-ventilated place.[7][9]
- Store at room temperature, away from heat and direct light.[5][9]
- Store away from incompatible materials such as strong oxidizing agents.[6][9]

Accidental Exposure and Spill Response

Immediate and appropriate action is critical in the event of accidental exposure or a spill.

| Exposure Route | First Aid Measures |
|----------------|--|
| Skin Contact | Immediately wash the affected area with plenty of water and non-abrasive soap.[6] Remove contaminated clothing.[11] If irritation persists, seek medical attention.[6] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids apart.[11] Remove contact lenses if present and easy to do.[8] Seek medical attention.[6] |
| Inhalation | Move the individual to fresh air and keep them at rest in a comfortable position for breathing.[8] Seek immediate medical attention.[6] |
| Ingestion | Do NOT induce vomiting.[6] Rinse mouth with water.[11] Seek immediate medical attention.[6] |

Spill Cleanup:

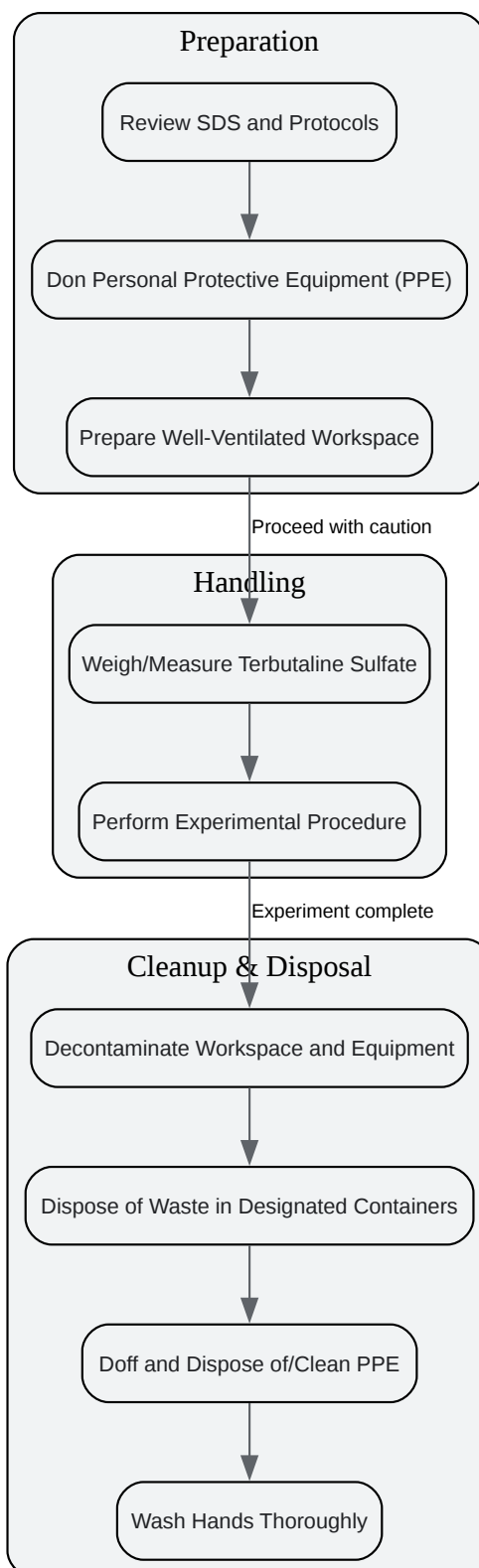
- Small Spills: Moisten the spill with water to prevent dust formation.[11] Use a shovel to transfer the material to a suitable waste disposal container.[6] Clean the spill area with water.[11]
- Large Spills: Evacuate the area. Wear full protective equipment, including a self-contained breathing apparatus.[6] Prevent the spill from entering drains.[9] Contain and collect the material for disposal.

Disposal Plan

All waste materials should be handled as hazardous waste and disposed of in accordance with local, state, and federal regulations.^[10] Do not pour waste down drains or sewers.^[11] Contaminated packaging should be treated as hazardous waste.^[11]

Experimental Workflow and Safety Checkpoints

The following diagram outlines a typical workflow for handling terbutaline sulfate in a research setting, with integrated safety checkpoints.

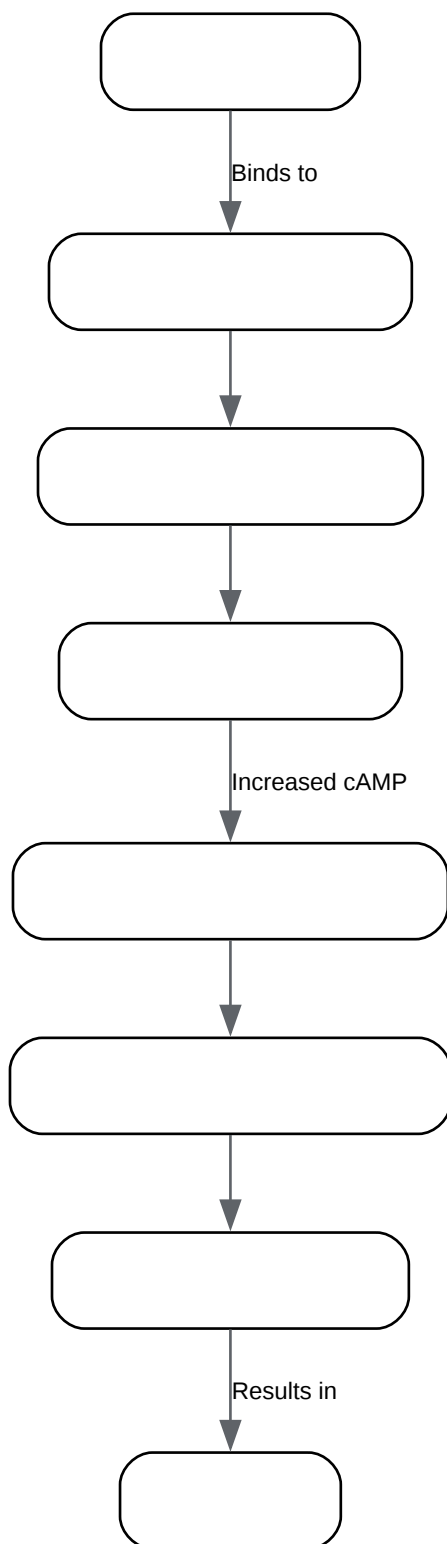


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Standard Operating Procedure for Terbutaline Sulfate.

Terbutaline Sulfate Signaling Pathway

Terbutaline sulfate acts as a selective beta-2 adrenergic agonist. Its mechanism of action involves the following signaling cascade to induce bronchodilation.^[2]



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